

# Isariin C: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Isariin C*

Cat. No.: B15572489

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CAS Number: 80111-96-2

## Abstract

**Isariin C** is a naturally occurring cyclodepsipeptide with demonstrated insecticidal properties. This technical guide provides a comprehensive overview of its chemical and physical characteristics, biological activity, and the current understanding of its mechanism of action. The information is intended for researchers, scientists, and professionals involved in drug development and pesticide research.

## Chemical and Physical Properties

**Isariin C** is a cyclic peptide-like molecule containing an ester linkage in addition to amide bonds. Its specific physicochemical properties are crucial for understanding its biological activity and for the development of potential applications.

Table 1: Chemical and Physical Properties of **Isariin C**

Property	Value	Reference(s)
CAS Number	80111-96-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>28</sub> H <sub>49</sub> N <sub>5</sub> O <sub>7</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	567.72 g/mol	<a href="#">[2]</a>
IUPAC Name	Not definitively available in the searched literature. It is described as a cyclodepsipeptide constituted by a pentapeptide cyclized through a $\beta$ -hydroxy acid.	<a href="#">[4]</a>
Synonyms	Isariin C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	Not available in the searched literature.	
Solubility	Not available in the searched literature.	

## Biological Activity: Insecticidal Effects

**Isariin C** has been identified as an insecticidal agent, with studies demonstrating its activity against the larvae of the greater wax moth, *Galleria mellonella*.[\[5\]](#) This insect is a common model organism in toxicological and immunological research. The insecticidal activity of **Isariin C** suggests its potential as a lead compound for the development of novel bio-insecticides.

## Mechanism of Action

The precise mechanism of action for **Isariin C**'s insecticidal activity has not been fully elucidated in the available literature. However, based on the general understanding of cyclodepsipeptides, a likely mechanism involves the disruption of cellular membranes.

## Proposed Mechanism: Membrane Disruption

Cyclodepsipeptides are known to interact with and disrupt the integrity of biological membranes. This interaction is thought to be a key factor in their various biological activities,

including their insecticidal effects. The amphipathic nature of these molecules allows them to insert into the lipid bilayer of cell membranes, leading to pore formation, increased permeability, and ultimately, cell death.

Diagram 1: Proposed Mechanism of **Isariin C** Action



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Caption: Proposed mechanism of **Isariin C**'s insecticidal activity.

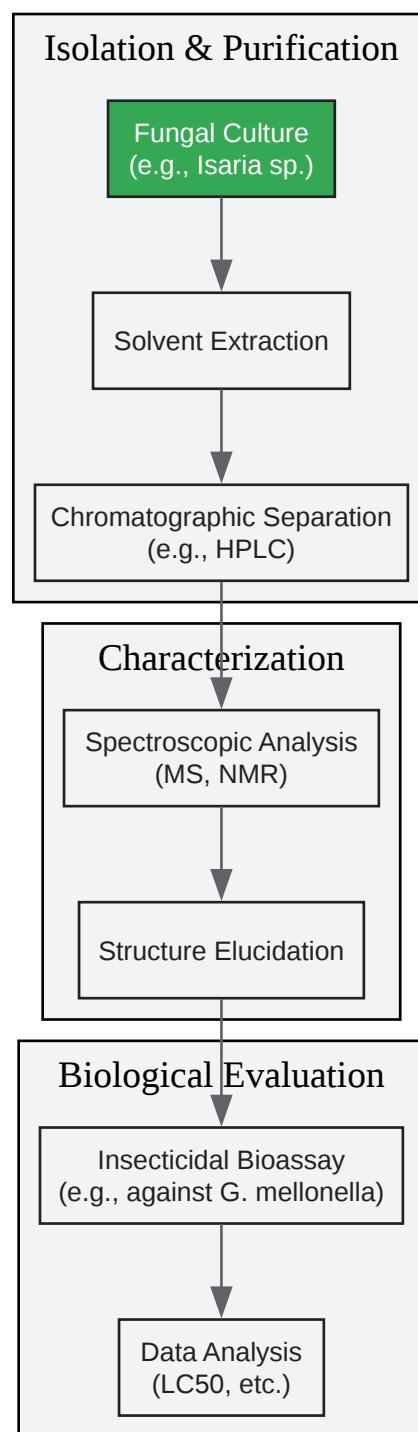
## Signaling Pathways

There is currently no specific information available in the searched literature regarding the signaling pathways in insects that are directly affected by **Isariin C**. Research in this area is needed to provide a more detailed understanding of its mode of action at the molecular level.

## Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and bioassays of **Isariin C** are not extensively available in the public domain. The following represents a generalized workflow based on common practices for studying natural products with insecticidal activity.

Diagram 2: General Experimental Workflow for **Isariin C** Research



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Caption: A generalized workflow for the study of **Isariin C**.

## Isolation and Purification

**Isariin C** is typically isolated from fungal cultures, such as those of the genus *Isaria*. The process generally involves:

- Fermentation: Culturing the fungus in a suitable liquid or solid medium to promote the production of secondary metabolites.
- Extraction: Using organic solvents to extract the crude mixture of compounds from the fungal biomass and/or culture broth.
- Purification: Employing chromatographic techniques, such as High-Performance Liquid Chromatography (HPLC), to isolate **Isariin C** from the crude extract.

## Structural Elucidation

The chemical structure of **Isariin C** is determined using a combination of spectroscopic methods:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$ ,  $^{13}\text{C}$ , 2D-NMR): To elucidate the connectivity of atoms and the stereochemistry of the molecule.

## Insecticidal Bioassay

The insecticidal activity of **Isariin C** can be evaluated using a bioassay with a target insect species like *Galleria mellonella* larvae. A general protocol would involve:

- Preparation of **Isariin C** solutions: Dissolving the purified compound in a suitable solvent at various concentrations.
- Application: Administering the solutions to the insect larvae, for example, through topical application or by incorporation into their diet.
- Observation: Monitoring the mortality rate of the larvae over a specific period.
- Data Analysis: Calculating the median lethal concentration ( $\text{LC}_{50}$ ) to quantify the insecticidal potency.

## Future Research Directions

Further research is required to fully characterize **Isariin C** and its potential applications. Key areas for future investigation include:

- Definitive Structural Elucidation: Determination of the full stereochemistry and a definitive IUPAC name.
- Physicochemical Characterization: Measurement of physical properties such as melting point and solubility in various solvents.
- Mechanism of Action Studies: Detailed investigation into its interaction with insect cell membranes and identification of specific molecular targets.
- Signaling Pathway Analysis: Elucidation of the intracellular signaling cascades in insects that are affected by **Isariin C**.
- Spectrum of Activity: Testing its insecticidal efficacy against a broader range of pest insects.
- Toxicology Studies: Assessing its safety profile for non-target organisms and the environment.

## Conclusion

**Isariin C** is a promising insecticidal cyclodepsipeptide that warrants further investigation. Its unique structure and biological activity make it a valuable candidate for the development of new and effective biopesticides. This guide provides a foundational understanding of **Isariin C** for the scientific community and aims to stimulate further research into this intriguing natural product.

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- To cite this document: BenchChem. [Isariin C: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15572489#isariin-c-cas-number-and-chemical-properties]

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